

correcting preanalytical errors in prothrombin time testing

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Compound Focus: Prothrombin (18-23)

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Quick Guide to Common Preanalytical Errors

The table below summarizes the most frequent pre-analytical issues that can compromise Prothrombin Time (PT) and International Normalized Ratio (INR) results [1] [2].

Error Type	Impact on Sample/Test	Key Prevention Method
Clotted Specimen [1] [2]	Consumes coagulation factors, makes testing unreliable [2].	Ensure tube is gently inverted 5-10 times immediately after collection [3].
Incorrect Blood-to-Anticoagulant Ratio [1] [2] [3]	Alters calcium chelation, critically affects results [2] [3].	Fill tube to its stated volume to achieve a 9:1 blood-to-sodium citrate ratio [2] [3].
Sample Hemolysis [2]	Leads to inaccurate results; sample often must be rejected [2].	Avoid traumatic venipuncture; do not shake the tube [2].
Contamination with IV Fluids or Heparin [2]	Can introduce interfering substances (e.g., heparin) [2].	Do not draw from an existing IV line; use a separate venipuncture [2].

Frequently Asked Questions (FAQs)

Q1: Why is the blood-to-anticoagulant ratio so critical, and what happens if the tube is underfilled?

An underfilled tube disrupts the critical **9:1 ratio** of blood to 3.2% sodium citrate [3]. This imbalance leads to an excess of anticoagulant, which chelates too much calcium. When calcium is added back during testing, the coagulation cascade is not properly activated, resulting in an artificially prolonged PT and an unreliable INR [2].

Q2: My sample is not clotted, but the results are still unexpected. What other factors should I check?

Beyond clotting, several other pre-analytical factors can cause spurious results:

- **Improper Mixing:** If the tube is not gently inverted the recommended 5-10 times immediately after collection, the anticoagulant will not mix thoroughly with the blood, leading to microclots [3].
- **Transport and Processing Delays:** Coagulation testing should be performed on plasma. Delays in processing or transport can affect sample stability. For off-site testing, plasma should be separated, frozen, and shipped on dry ice [3].
- **Interfering Substances:** Visibly hemolyzed, icteric (high bilirubin), or lipemic (high lipid) samples can interfere with the optical detection methods used by many automated analyzers [2].

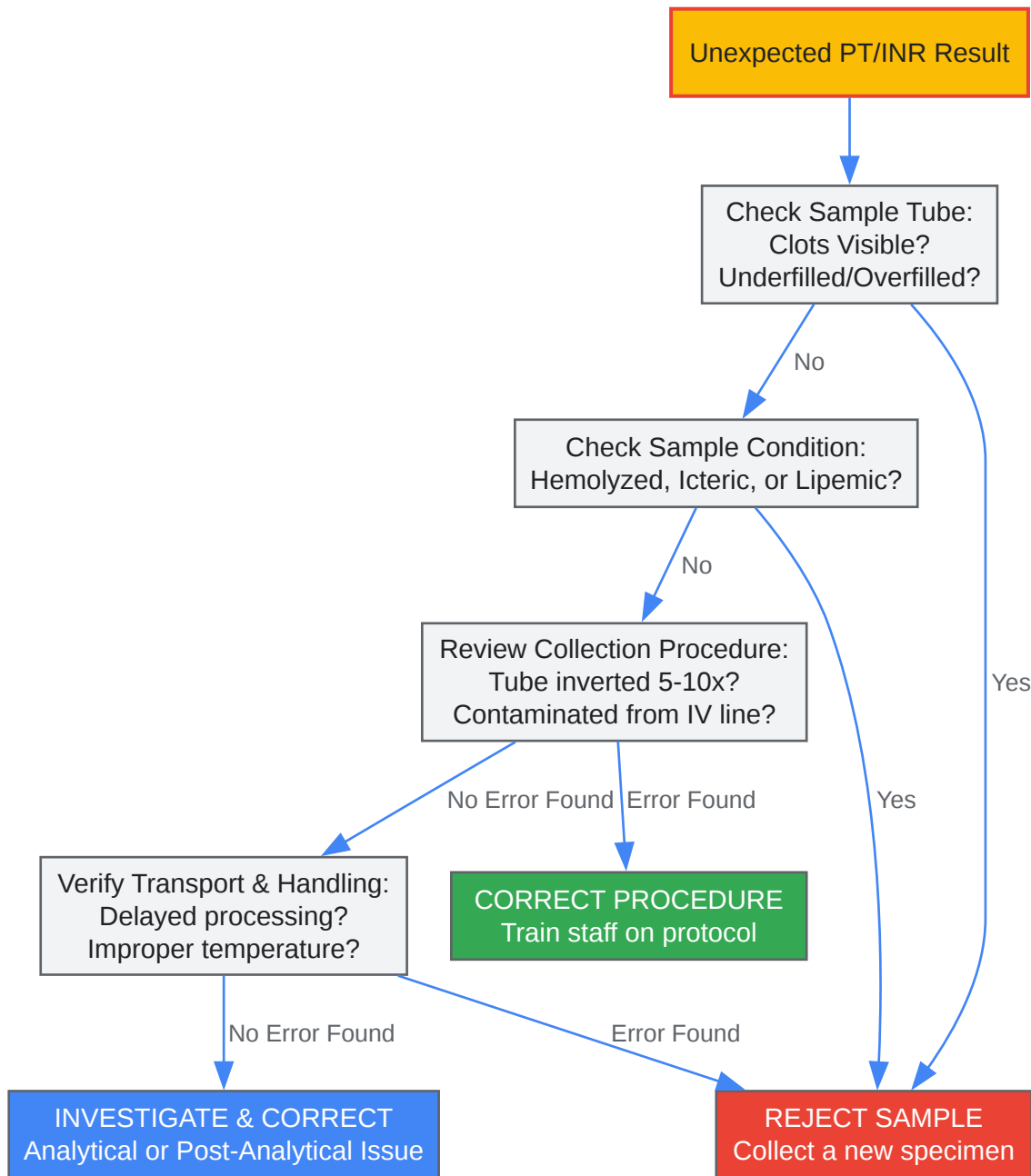
Q3: How can I visually identify a problematic sample before running the test?

Always inspect the sample tube before testing:

- **Clots:** Check for any visible fibrin strands or clots.
- **Inadequate Fill:** Ensure the tube is filled to the vacuum mark.
- **Hemolysis:** Look for a pink or red discoloration in the plasma.
- **Lipemia:** Look for a milky appearance in the plasma [2].

Troubleshooting & Resolution Workflow

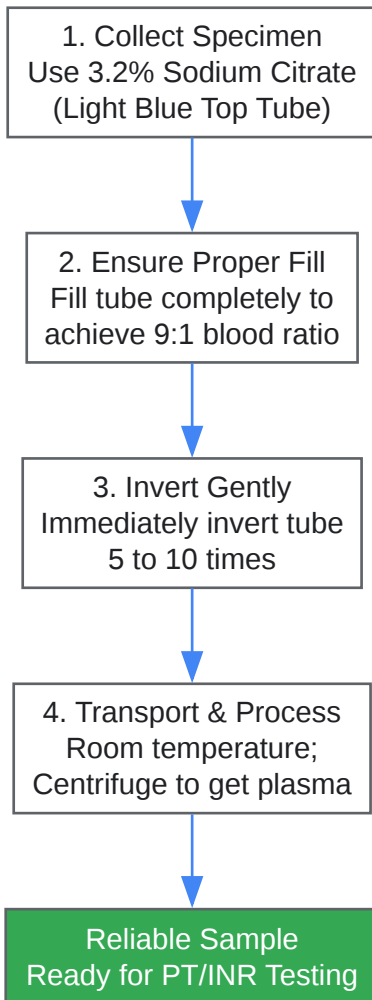
When you encounter an unexpected PT/INR result, follow this logical troubleshooting pathway to identify and correct the pre-analytical error.



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Detailed Experimental Protocol for Sample Collection

To ensure the integrity of your coagulation tests, follow this standardized protocol for blood collection.



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Key Takeaways for Laboratory Practice

The most critical phase for accurate coagulation testing occurs before the sample ever reaches the analyzer. A disciplined approach is the best defense against errors.

- **Focus on Prevention:** Most pre-analytical errors are preventable with strict adherence to venipuncture and sample handling procedures [1]. A careful approach by all hospital and laboratory staff is essential to negate these stressful and costly errors [1].

- **Adhere to Stability Limits:** Coagulation samples are time-sensitive. Plasma should be tested within 24 hours if stored at room temperature. For longer storage, freeze at -20°C [3].
- **Prioritize Visual Inspection:** Always examine the sample for clots, incorrect fill volume, and visual interferences like hemolysis before performing the test. This simple step can prevent the release of incorrect results [2].

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